

Pyrrole-2-carbonitrile: A Comprehensive Technical Guide to Health and Safety

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Compound of Interest

Compound Name: Pyrrole-2-carbonitrile

Cat. No.: B156044

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential health and safety information for handling **Pyrrole-2-carbonitrile** (CAS No: 4513-94-4). The following sections detail the hazards, protective measures, emergency procedures, and physical and chemical properties of this compound, ensuring a safe laboratory environment.

Hazard Identification and Classification

Pyrrole-2-carbonitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards before handling the compound.

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Irritation	Category 2
Serious Eye Damage	Category 1
Specific target organ toxicity – single exposure	Category 3

GHS Label Elements:

- Signal Word: Danger[1][2][3]
- Hazard Pictograms:

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Caption: GHS Pictograms for **Pyrrole-2-carbonitrile**.

- Hazard Statements:
 - H302: Harmful if swallowed.[1][3][4]
 - H312: Harmful in contact with skin.[1][3][4]
 - H332: Harmful if inhaled.[3][4]
 - H315: Causes skin irritation.[1][3][4]
 - H318: Causes serious eye damage.[1][3][4]
 - H335: May cause respiratory irritation.[2]
- Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280[3]
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P310, P312, P321, P330, P332+P313, P362+P364[2][3]
- Storage: P403+P233, P405[3]
- Disposal: P501[3]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Pyrrole-2-carbonitrile** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₅ H ₄ N ₂
Molecular Weight	92.10 g/mol [4]
Appearance	Clear yellow to orange liquid
Boiling Point	92-94 °C at 2 mmHg[2]
252.3 °C at 760 mmHg	
Melting Point	92 °C
Density	1.081 g/mL at 25 °C[2]
Vapor Pressure	0.0195 mmHg at 25°C
Flash Point	97.6 °C
Refractive Index	n ₂₀ /D 1.5513[2]
Solubility	Sparingly soluble in water. Miscible with benzene, dichloromethane, tetrahydrofuran, and dimethylformamide.

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to minimize exposure and ensure a safe working environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (nitrile or neoprene are recommended), safety goggles, and a lab coat.^[5] For splash hazards, a face shield is required.^[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[3]
- Wash hands thoroughly after handling.^[3]
- Do not eat, drink, or smoke in the laboratory.^[3]

Storage:

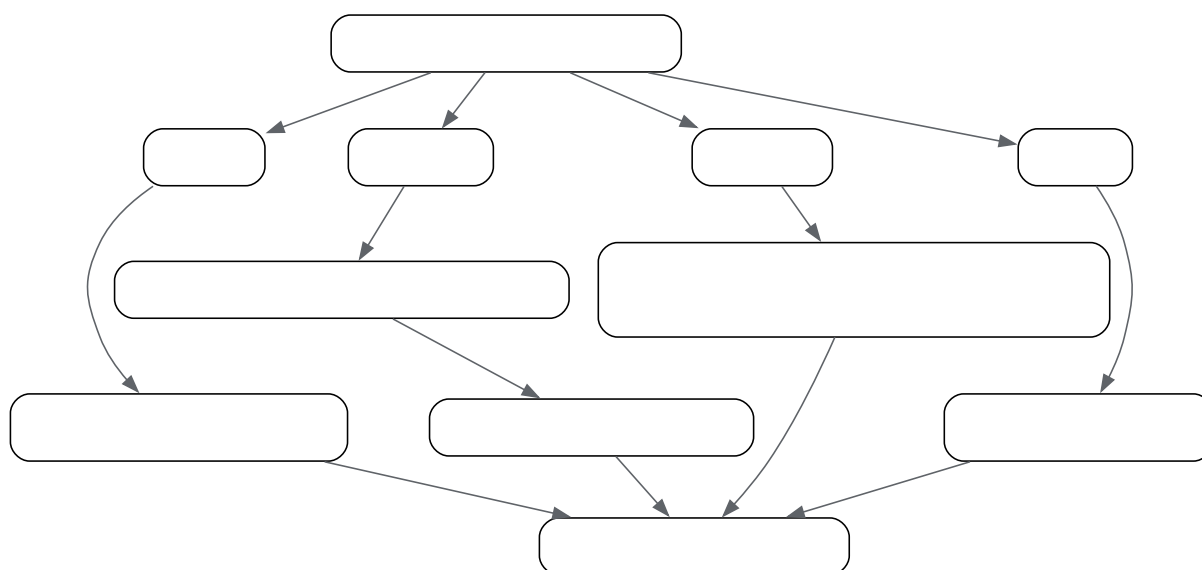
- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[3]
- Keep away from heat, sparks, and open flames.
- Store locked up.^[3]
- The compound is reported to be air and light sensitive.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First-Aid Measures

The following flowchart outlines the immediate first-aid steps to be taken in case of exposure.



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Caption: First-Aid Response Flowchart.

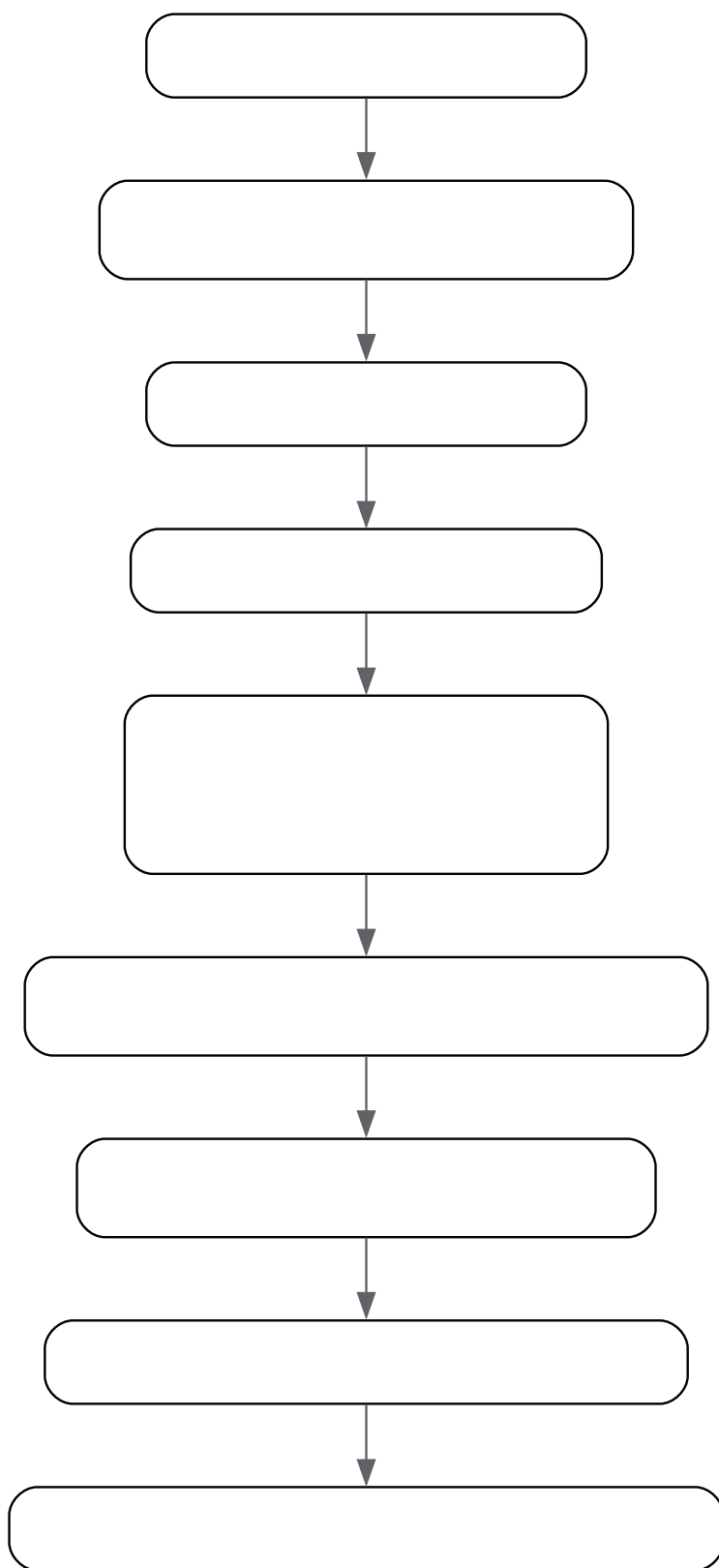
- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[3] Get medical help if you feel unwell.[3]
- Skin Contact: If on skin, wash with plenty of water.[3] Take off contaminated clothing and wash it before reuse.[3] If skin irritation occurs, get medical help.[3]
- Eye Contact: If in eyes, immediately rinse with water for several minutes.[3] Remove contact lenses if present and easy to do.[3] Continue rinsing.[3]
- Ingestion: If swallowed, get medical help.[3] Rinse mouth.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: No data available.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[3\]](#)

Accidental Release Measures

The following workflow details the steps for managing a spill of **Pyrrole-2-carbonitrile**.



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Caption: Spill Response Workflow.

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[3] Avoid contact with skin and eyes.[3] Use personal protective equipment, including chemical-impermeable gloves.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[6]

Toxicological Information

Pyrrole-2-carbonitrile is harmful if swallowed, in contact with skin, or if inhaled.[1][3][4] It causes skin irritation and serious eye damage.[1][3][4] It may also cause respiratory irritation.[2]

Representative Experimental Protocol: Acute Oral Toxicity (OECD 423)

While the specific experimental protocols for **Pyrrole-2-carbonitrile** are not publicly available, a representative method for assessing acute oral toxicity is the OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). This is a generalized protocol and should not be considered the exact method used for this specific compound.

Objective: To determine the acute oral toxicity of a substance.

Methodology:

- Animal Model: Typically, female rats are used.
- Housing and Feeding: Animals are housed in standard conditions with access to food and water.
- Dosing:
 - A single dose of the substance is administered by gavage using a stomach tube.

- The starting dose is selected from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The selection is based on a preliminary assessment of the substance's toxicity.
- A group of three female rats is used for each dose level.
- Observation:
 - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
 - The time of onset, duration, and severity of toxic signs are recorded.
- Endpoint: The test is terminated when the animals show no further signs of toxicity. The outcome is the classification of the substance into a specific toxicity class based on the observed mortality at different dose levels.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations.

[3] Waste materials should be treated as hazardous.

This guide is intended to provide comprehensive health and safety information for handling **Pyrrole-2-carbonitrile**. It is imperative that all laboratory personnel are thoroughly trained on these procedures before working with this compound. Always refer to the most current Safety Data Sheet (SDS) for the most up-to-date information.

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